

Savinyl Yellow RLSN: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: SOLVENT YELLOW 83

Cat. No.: B1172513

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Savinyl Yellow RLSN is a solvent-soluble metal complex dye, chemically identified as C.I. **Solvent Yellow 83** and C.I. Pigment Yellow 83.^{[1][2]} It is characterized by its excellent solubility in polar organic solvents and good overall fastness properties, making it a versatile colorant in various industrial and research applications. This guide provides a detailed overview of its technical specifications, properties, and application considerations.

Chemical and Physical Properties

Savinyl Yellow RLSN is a yellow powder with a reddish shade.^{[3][4]} It is a disazo compound, which contributes to its strong color and stability.^[3]

Property	Value	Source
C.I. Name	Solvent Yellow 83 / Pigment Yellow 83	[2]
CAS Number	5567-15-7	[4]
EINECS Number	226-939-8	[3][4]
Chemical Family	Disazo	[3]
Physical Form	Yellow Powder	
Density	1.6 g/cm ³	
pH Value	6.0 - 7.5	[3]
Moisture Content	≤2.0%	[3]
Heat Stability	200 °C	[3]

Solubility Data

Savinyl Yellow RLSN exhibits high solubility in a range of polar organic solvents. The following table summarizes its solubility in various solvents.

Solvent	Solubility (g/L)
Butyl Cellosolve	350
Acetone	250
Methyl Ethyl Ketone	450
Diacetone Alcohol	500

Data sourced from a technical data sheet for **Solvent Yellow 83**.

Fastness Properties

The fastness properties of a dye indicate its resistance to fading or bleeding under various conditions. Savinyl Yellow RLSN generally demonstrates good to excellent fastness.

Property	Rating	Scale	Source
Light Fastness	7	1-8 (Blue Wool Scale)	[3]
Acid Fastness	5	1-5	[3]
Alkali Fastness	5	1-5	[3]
Water Resistance	5	1-5	[3]
Oil Resistance	5	1-5	[3]
Ethanol Resistance	5	1-5	[3]
Ketone Resistance	5	1-5	[3]

Note on the Blue Wool Scale: The Blue Wool Scale is a standard method for assessing the lightfastness of colorants. A rating of 7 indicates a very high resistance to fading when exposed to light.

Spectroscopic Properties

Detailed spectroscopic data such as the maximum absorption wavelength (λ_{max}) and molar absorptivity are not readily available in public technical data sheets. For precise quantitative applications, it is recommended that users determine these parameters empirically in their specific solvent system.

Experimental Protocols

As Savinyl Yellow RLSN is a commercial dye, specific experimental protocols for its use are highly application-dependent. A general protocol for preparing a stock solution for laboratory use is provided below.

Protocol for Preparation of a Stock Solution

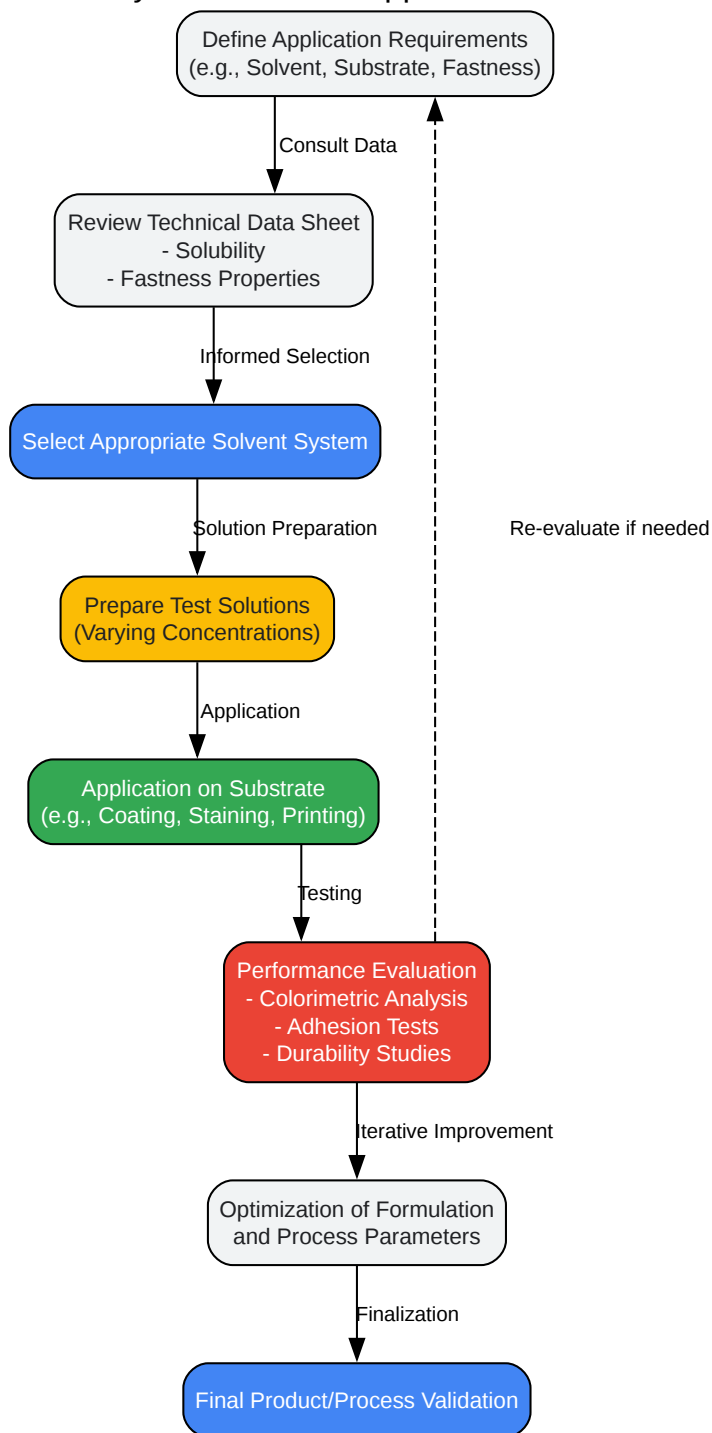
- Objective: To prepare a 1 mg/mL stock solution of Savinyl Yellow RLSN in a suitable solvent.
- Materials:
 - Savinyl Yellow RLSN powder

- Volumetric flask (e.g., 10 mL)
- Analytical balance
- Chosen solvent (e.g., Acetone)
- Magnetic stirrer and stir bar (optional)
- Pipettes
- Procedure:
 1. Weigh out 10 mg of Savinyl Yellow RLSN powder using an analytical balance.
 2. Carefully transfer the powder to a 10 mL volumetric flask.
 3. Add a small amount of the chosen solvent to the flask to dissolve the powder.
 4. If necessary, use a magnetic stirrer at a low speed to aid dissolution.
 5. Once the powder is fully dissolved, add the solvent up to the 10 mL mark.
 6. Invert the flask several times to ensure a homogenous solution.
 7. Store the stock solution in a sealed, light-protected container.

Application Workflow

The following diagram illustrates a logical workflow for the selection and application of Savinyl Yellow RLSN in a research or development context.

Savinyl Yellow RLSN Application Workflow



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Caption: A flowchart outlining the key stages for effectively utilizing Savinyl Yellow RLSN.

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